An In-depth Technical Guide to Methyl 5-Aminothiazole-4-carboxylate

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Compound of Interest

Compound Name:	*Methyl 5-aminothiazole-4-carboxylate*
CAS No.:	*1239464-24-4*
Cat. No.:	*B1527818*

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Abstract

This technical guide provides a comprehensive overview of **Methyl 5-aminothiazole-4-carboxylate** (CAS No. 1239464-24-4), a heterocyclic building block with significant potential in medicinal chemistry and drug discovery. While specific data for this particular isomer is emerging, this document synthesizes available information and draws logical parallels from closely related aminothiazole carboxylate isomers to provide a thorough understanding of its physicochemical properties, synthesis, and potential applications. This guide is intended to serve as a valuable resource for researchers and scientists engaged in the design and synthesis of novel therapeutic agents.

Introduction: The Significance of the Aminothiazole Scaffold

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The 2-aminothiazole moiety is a well-established "privileged structure" in medicinal chemistry, forming the core of numerous biologically active compounds with a wide range of therapeutic applications, including antimicrobial, anti-inflammatory, and anticancer agents.[1][2][3] The strategic placement of amino and carboxylate functional groups on the thiazole ring provides versatile handles for synthetic modification, enabling the exploration of vast chemical space in the pursuit of novel drug candidates. **Methyl 5-aminothiazole-4-carboxylate**, as a member of this important class of compounds, holds considerable promise as a key intermediate for the synthesis of innovative pharmaceuticals.

Physicochemical Properties and Identification

Precise physicochemical data for **Methyl 5-aminothiazole-4-carboxylate** is not extensively documented in publicly available literature. However, based on information from chemical suppliers and analysis of its structural isomers, the following properties can be reported.[4][5][6]

Table 1: Physicochemical Properties of **Methyl 5-aminothiazole-4-carboxylate**

Property	Value	Source/Reference
CAS Number	1239464-24-4	[4][5][6]
Molecular Formula	$C_5H_6N_2O_2S$	[4][5]
Molecular Weight	158.18 g/mol	[4][5]
Appearance	White to off-white powder	Inferred from related compounds
Solubility	Soluble in DMSO and methanol	Inferred from related compounds
Storage	2-8°C, keep in a dark and dry place	[4]

Spectroscopic Characterization:

While specific spectra for CAS 1239464-24-4 are not readily available in peer-reviewed literature, chemical suppliers indicate the availability of ^{1}H NMR, ^{13}C NMR, HPLC, and LC-MS

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data.[4][7] For illustrative purposes, the expected spectral features can be predicted based on fundamental principles and comparison with isomers.

- ^{1}H NMR: Protons on the thiazole ring, the methyl ester, and the amino group would exhibit characteristic chemical shifts.
- ^{13}C NMR: Carbon atoms in the thiazole ring, the carbonyl group of the ester, and the methyl group would show distinct resonances.
- IR Spectroscopy: Characteristic vibrational frequencies would be observed for the N-H stretches of the amino group, the C=O stretch of the ester, and the C=N and C-S bonds of the thiazole ring.
- Mass Spectrometry: The molecular ion peak corresponding to the compound's molecular weight would be a key feature.

Synthesis of **Methyl 5-Aminothiazole-4-carboxylate**

The synthesis of aminothiazole derivatives is most commonly achieved through the Hantzsch thiazole synthesis. This method typically involves the condensation of an α-halocarbonyl compound with a thioamide. For 5-aminothiazole-4-carboxylate esters, a common strategy involves the reaction of a β-ketoester with a halogenating agent, followed by cyclization with thiourea.[1][8]

A plausible synthetic route for **Methyl 5-aminothiazole-4-carboxylate** is outlined below. It is important to note that this is a generalized procedure, and optimization of reaction conditions would be necessary.

Diagram 1: Plausible Synthetic Workflow for **Methyl 5-aminothiazole-4-carboxylate**

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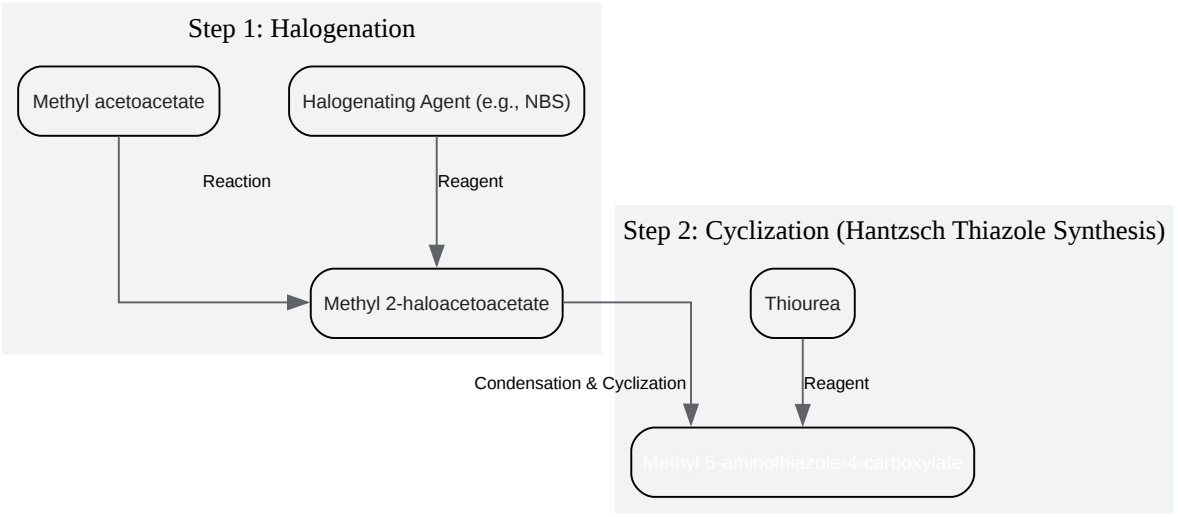



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Sources

- 1. tandfonline.com [tandfonline.com]
- 2. ijarsct.co.in [ijarsct.co.in]
- 3. mdpi.com [mdpi.com]
- 4. 1239464-24-4|Methyl 5-aminothiazole-4-carboxylate|BLD Pharm [bldpharm.com]
- 5. keyorganics.net [keyorganics.net]

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- 6. 2-AMINO-5-METHYL-THIAZOLE-4-CARBOXYLIC ACID METHYL ESTER [cymitquimica.com]
- 7. 5-AMino-thiazole-4-carboxylic acid Methyl ester(1239464-24-4) 1H NMR [m.chemicalbook.com]
- 8. CN102079732B - Method for synthesizing 2-amino-4-methylthiazole-5-carboxylate and derivatives thereof - Google Patents [patents.google.com]
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